

Early Research on Trimesoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: *1,3,5-Benzenetricarbonyl trichloride*

CAS No.: 4422-95-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide delves into the foundational research on trimesoyl chloride (TMC), a pivotal molecule in the realms of polymer chemistry, materials science, and, more recently, drug delivery systems. Trimesoyl chloride, systematically named **1,3,5-benzenetricarbonyl trichloride**, is a highly reactive trifunctional molecule that has been a cornerstone in the development of advanced polymers and membranes. This document provides a comprehensive overview of its early synthesis, characterization, and applications, with a focus on the detailed experimental protocols and quantitative data extracted from seminal patents and early literature.

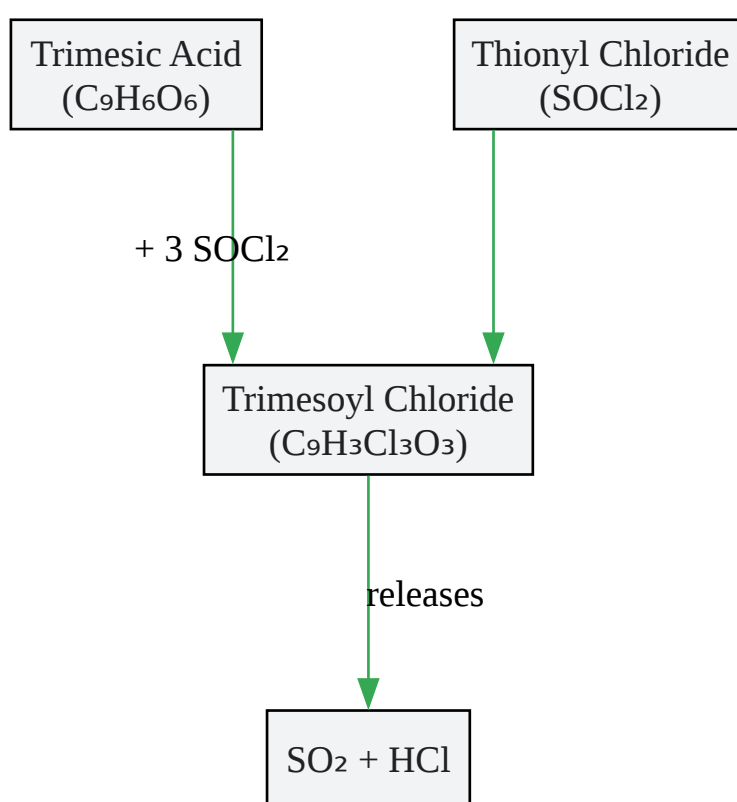
Core Synthesis Methodologies

Early research primarily focused on the conversion of trimesic acid (1,3,5-benzenetricarboxylic acid) to trimesoyl chloride. The most prevalent and well-documented methods involve the use of chlorinating agents such as thionyl chloride (SOCl₂) and, later, triphosgene.

Synthesis via Thionyl Chloride

The reaction of trimesic acid with thionyl chloride is a classic and widely adopted method for the preparation of trimesoyl chloride. Early patents, notably a 1968 patent by Hamel, Scigliano, and Weylau, provide a detailed account of this process.^[1] The reaction proceeds by the substitution of the hydroxyl groups of the carboxylic acid with chloride ions, with thionyl chloride serving as the chlorinating agent.

Reaction Pathway:



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Figure 1: Synthesis of Trimesoyl Chloride from Trimesic Acid and Thionyl Chloride.

Experimental Protocol (Based on Hamel et al., 1968):^[1]

A detailed experimental protocol derived from early patent literature involves the following steps:

- **Reactant Charging:** Solid trimesic acid and thionyl chloride are mixed in a suitable glass-lined reactor. An excess of thionyl chloride is often used to serve as both a reactant and a solvent.
- **Catalyst Addition:** A catalyst, such as ferric chloride (FeCl_3), is introduced to the reaction mixture. The catalyst is typically added in small increments.
- **Reaction Conditions:** The reaction mixture is heated to a temperature range of 78°C to 105°C with vigorous agitation.^[1] The evolution of sulfur dioxide (SO_2) and hydrogen chloride (HCl) gases indicates the progress of the reaction. The reaction is typically run for a period ranging from 0.3 to 4 hours.^[1]
- **Product Isolation and Purification:** Upon completion, the excess thionyl chloride is removed by distillation. The crude trimesoyl chloride can then be purified by vacuum distillation.

Quantitative Data from Early Syntheses with Thionyl Chloride:

Parameter	Value	Source
Reactants	Trimesic Acid, Thionyl Chloride	^[1]
Catalyst	Ferric Chloride or Ferric Chloride-Nitromethane Complex	^[1]
Catalyst Loading	0.1 to 1.5 wt% based on trimesic acid	^[1]
Thionyl Chloride Stoichiometry	Stoichiometric up to 10 mole % excess	^[1]
Reaction Temperature	78°C to 105°C	^[1]
Reaction Time	0.3 to 4 hours	^[1]
Purity (Post-distillation)	> 99.5%	^[2]
Yield (Optimized)	> 95%	^[2]

Synthesis via Triphosgene

A later development in the synthesis of trimesoyl chloride involves the use of triphosgene (bis(trichloromethyl) carbonate) as the chlorinating agent. This method offers the advantage of using a solid reagent, which can be easier to handle than fuming thionyl chloride.

Experimental Workflow:



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Figure 2: General Experimental Workflow for Trimesoyl Chloride Synthesis using Triphosgene.

Quantitative Data for Triphosgene-based Synthesis:

Parameter	Value
Reactants	Trimesic Acid, Triphosgene
Catalyst	Imidazole/DMF
Solvent	Tetrahydrofuran
Reaction Temperature	Room Temperature
Yield	88%
Purity	> 99.2%
Melting Point	32.5 - 33.6°C

Physical and Spectroscopic Properties

The characterization of trimesoyl chloride is crucial for its application in polymerization and materials synthesis.

Physical Properties:

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid or solid	[3]
Molecular Formula	C ₉ H ₃ Cl ₃ O ₃	[4]
Molecular Weight	265.48 g/mol	[4]
Melting Point	32-38 °C	[4]
Boiling Point	180 °C at 16 mmHg	[4]
Density	1.487 g/mL at 25 °C	[4]
Solubility	Soluble in chloroform, dichloromethane; reacts with water	[3]

Spectroscopic Data:

While early papers often lacked detailed spectroscopic data, modern analytical techniques have fully characterized trimesoyl chloride. This data is provided here for completeness and as a reference for researchers.

- **Infrared (IR) Spectroscopy:** The IR spectrum of trimesoyl chloride is characterized by a strong absorption band corresponding to the carbonyl (C=O) stretching of the acid chloride group, typically found in the region of 1750-1780 cm⁻¹.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: A singlet is observed for the three aromatic protons, typically in the region of 8.5-9.0 ppm.
 - ¹³C NMR: Resonances for the carbonyl carbon are observed around 167 ppm, and the aromatic carbons appear in the 130-140 ppm range.
- **Mass Spectrometry (MS):** The mass spectrum shows a molecular ion peak (M⁺) at m/z 264, along with characteristic isotopic peaks for the three chlorine atoms.

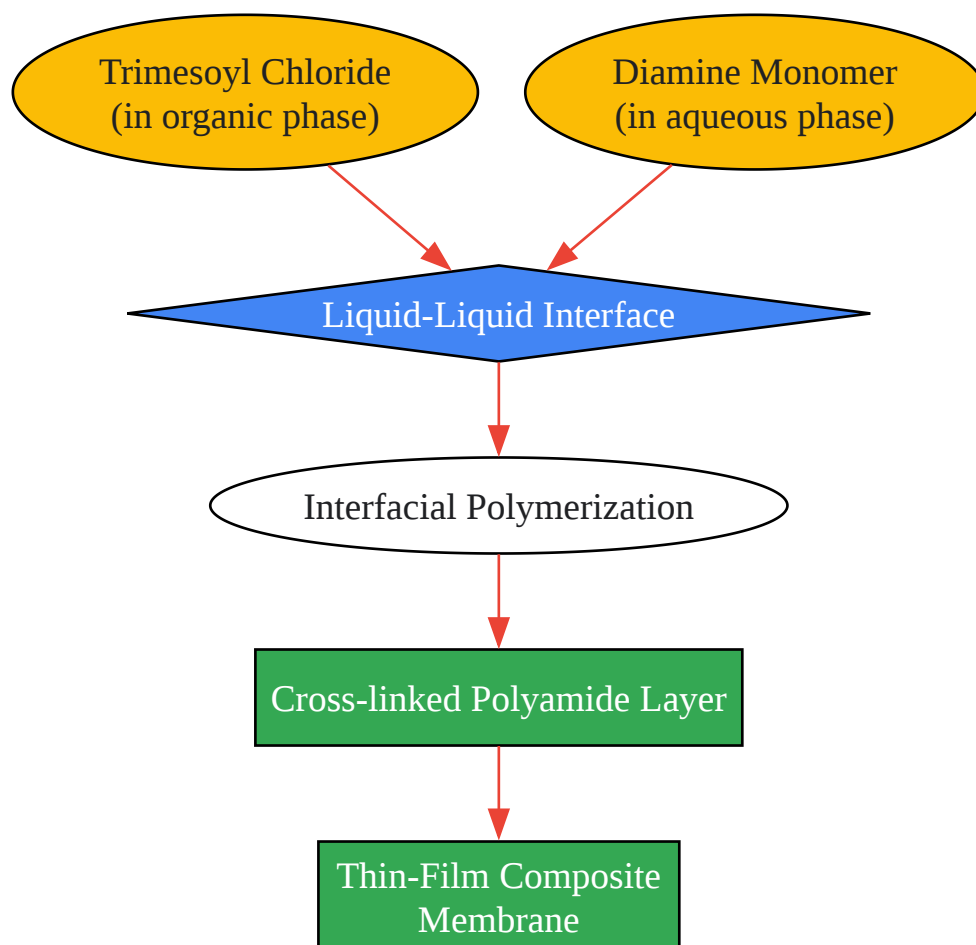
Early Applications

The primary early application of trimesoyl chloride, and one that continues to be of immense importance, is its use as a monomer in interfacial polymerization. Its trifunctional nature allows for the formation of highly cross-linked polymer networks.

Interfacial Polymerization for Membrane Formation:

Trimesoyl chloride is a key component in the fabrication of thin-film composite (TFC) membranes, which are widely used in reverse osmosis (RO) and nanofiltration (NF) for water desalination and purification.[5] In this process, an aqueous solution of a diamine monomer (e.g., m-phenylenediamine) is brought into contact with an organic solution of trimesoyl chloride. The polymerization reaction occurs rapidly at the interface of the two immiscible liquids, forming a thin, dense, and highly cross-linked polyamide layer on a porous support.

Logical Relationship in Membrane Formation:



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Figure 3: Logical Flow of Thin-Film Composite Membrane Formation using Trimesoyl Chloride.

This guide provides a foundational understanding of the early research into trimesoyl chloride, offering valuable insights for researchers and professionals working in fields that utilize this versatile chemical building block. The detailed protocols and compiled data serve as a practical resource for laboratory synthesis and further investigation.

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